

"Tris(methylamino)borane CAS number and properties"

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Compound of Interest

Compound Name: *Tris(methylamino)borane*

Cat. No.: *B15388924*

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In-Depth Technical Guide: Tris(methylamino)borane

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Tris(methylamino)borane** (CAS Number: 7397-44-6), a chemical compound primarily utilized in the field of materials science as a precursor for the synthesis of boron nitride (BN) materials. While the initial query encompassed potential applications in drug development, the available scientific literature predominantly focuses on its role in the fabrication of advanced ceramics. This document consolidates the known chemical and physical properties, outlines the experimental protocol for its conversion to boron nitride, and presents a visual representation of this process. Due to the limited publicly available data on this specific compound, some sections will address the existing information gaps.

Chemical Identification and Properties

Tris(methylamino)borane is an aminoborane compound with the chemical formula $B(NHCH_3)_3$. It is structurally distinct from its more commonly referenced analogue, Tris(dimethylamino)borane.

Table 1: Chemical Identifiers for **Tris(methylamino)borane**

Identifier	Value
CAS Number	7397-44-6[1][2]
Chemical Name	N-[bis(methylamino)boranyl]methanamine[2]
Molecular Formula	C ₃ H ₁₂ BN ₃
Molecular Weight	100.95 g/mol

A comprehensive dataset of the physical and chemical properties of **Tris(methylamino)borane** is not readily available in the public domain. For reference, the properties of the closely related compound, Tris(dimethylamino)borane (CAS: 4375-83-1), are provided in the table below. It is crucial to note that these values are not for **Tris(methylamino)borane** and should be used with caution as estimations only.

Table 2: Physical and Chemical Properties of Tris(dimethylamino)borane (CAS: 4375-83-1) for Reference

Property	Value
Appearance	Colorless liquid[3]
Melting Point	-16 °C[3]
Boiling Point	147-148 °C[3]
Density	0.817 g/mL at 25 °C[3]
Flash Point	-21 °C (closed cup)[3]
Solubility	Reacts with water and protic solvents. Soluble in aprotic organic solvents.[4]

Synthesis and Applications

The primary and most well-documented application of **Tris(methylamino)borane** is as a precursor for the synthesis of boron nitride (BN) fibers and coatings.[5] This process involves the thermal decomposition (pyrolysis) of the aminoborane or its polymeric derivatives.

Synthesis of Boron Nitride from Tris(methylamino)borane

The conversion of **Tris(methylamino)borane** to boron nitride is a multi-step process that typically involves polymerization, curing, and high-temperature pyrolysis. The resulting boron nitride can be amorphous or, with further annealing at higher temperatures, can form turbostratic boron nitride (t-BN).^[6]

Experimental Protocols

Pyrolysis of Polymeric Tris(methylamino)borane for Boron Nitride Fiber Synthesis

This protocol is a generalized representation based on literature descriptions of the conversion of a polymeric form of **Tris(methylamino)borane** into boron nitride fibers.^{[5][6]}

Objective: To thermally convert a polymeric precursor derived from **Tris(methylamino)borane** into boron nitride fibers.

Materials:

- Polymeric **Tris(methylamino)borane** (green fiber)
- Ammonia (NH₃) gas
- Synthetic air
- High-temperature tube furnace

Procedure:

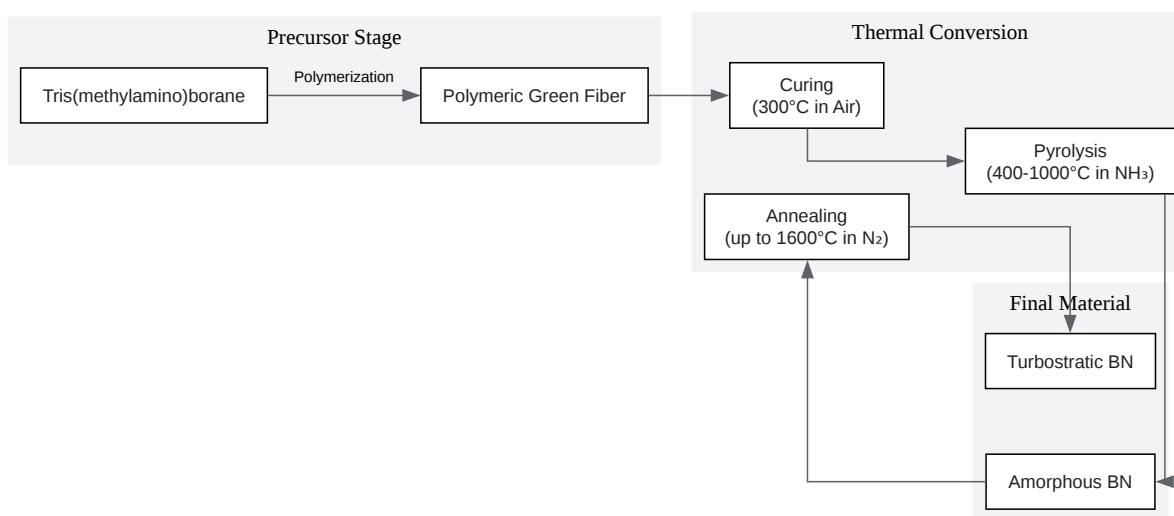
- Curing: The polymeric green fiber is cured in a hot synthetic air atmosphere at 300°C. This step is crucial for cross-linking the polymer chains and improving the ceramic yield.^[5]
- Pyrolysis in Ammonia: The cured fiber is then subjected to pyrolysis in a flowing ammonia atmosphere. The temperature is ramped up through several stages, for example, with holds at 400°C, 600°C, 800°C, and 1000°C.^[5] The ammonia atmosphere aids in the removal of carbon impurities.^[6]

- High-Temperature Annealing (Optional): To achieve a higher degree of crystallinity (turbostratic BN), the material can be further annealed at temperatures up to 1600°C in a nitrogen atmosphere.[6]

Characterization: The resulting fibers can be analyzed using techniques such as TGA, FTIR, Raman spectroscopy, XRD, XPS, and elemental analysis to study the structural and compositional evolution from the polymer to the ceramic material.[6]

Process Visualization

The following diagram illustrates the workflow for the synthesis of boron nitride fibers from a **Tris(methylamino)borane**-derived polymer.







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Caption: Workflow for Boron Nitride Synthesis.

Safety Information

A specific Safety Data Sheet (SDS) for **Tris(methylamino)borane** (CAS: 7397-44-6) is not readily available in public databases. However, based on the data for the closely related and more common Tris(dimethylamino)borane (CAS: 4375-83-1), the following hazards should be anticipated. This information is for guidance only and a full risk assessment should be conducted before handling.

Table 3: Hazard Information for Tris(dimethylamino)borane (CAS: 4375-83-1) for Reference

Hazard Class	GHS Pictogram	Hazard Statement
Flammable Liquids		H225: Highly flammable liquid and vapor.[3]
Skin Corrosion/Irritation		H315: Causes skin irritation.[3]
Serious Eye Damage/Irritation		H319: Causes serious eye irritation.[3]
Specific Target Organ Toxicity		H335: May cause respiratory irritation.[3]

Handling Precautions (Recommended based on Tris(dimethylamino)borane):

- Handle in a well-ventilated area or under a fume hood.
- Keep away from heat, sparks, and open flames.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid breathing vapors.
- The compound is likely to be air and moisture sensitive.

Relevance to Drug Development

Currently, there is no published research that suggests a direct application of **Tris(methylamino)borane** in drug development or its involvement in any biological signaling pathways. The focus of its research and application lies squarely in the domain of materials science.

Conclusion

Tris(methylamino)borane is a valuable precursor in the field of materials science for the production of boron nitride fibers and coatings. While there is a clear workflow for its conversion to BN, there is a notable lack of comprehensive data on its fundamental physical and chemical properties, as well as its synthesis. For researchers in materials science, this compound presents opportunities for further characterization and process optimization. For professionals in drug development, this compound does not currently appear to be a relevant area of investigation.

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